Best practices for long-term storage of TX-1123

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Compound of Interest	
Compound Name:	TX-1123
Cat. No.:	B15608278

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Technical Support Center: TX-1123

Welcome to the technical support center for **TX-1123**, a novel, potent inhibitor of the Kinase-Z enzyme. This resource provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) to ensure the long-term stability and integrity of **TX-1123** throughout your experiments.

Frequently Asked Questions (FAQs)

Q1: What are the recommended long-term storage conditions for **TX-1123** powder?

A1: For optimal stability, **TX-1123** in its solid (powder) form should be stored at -20°C in a tightly sealed container.[1][2] To prevent degradation from moisture and light, it is best to store the vial in a desiccator or a dry, dark environment.[3][4] Under these conditions, the compound is stable for up to three years.[1][2]

Q2: How should I prepare and store stock solutions of **TX-1123**?

A2: **TX-1123** is readily soluble in anhydrous, high-purity dimethyl sulfoxide (DMSO).[5] We recommend preparing a high-concentration stock solution (e.g., 10 mM). Once prepared, the stock solution should be aliquoted into small, single-use volumes in tightly sealed vials and stored at -80°C for up to six months.[1][2] This practice minimizes waste and prevents degradation from repeated freeze-thaw cycles.[1]

Q3: How many freeze-thaw cycles can a **TX-1123** DMSO stock solution tolerate?

A3: It is strongly recommended to avoid repeated freeze-thaw cycles.[2] Each cycle increases the risk of water absorption by the hygroscopic DMSO, which can lead to compound precipitation and degradation.[3][6][7] For best results, aliquot stock solutions into single-use volumes.[1] If aliquoting is not possible, a solution should not undergo more than a few freeze-thaw cycles.[8][9]

Q4: My order of **TX-1123** arrived at room temperature, but the vial says to store at -20°C. Is the compound still viable?

A4: Yes, the product is still viable. Most small molecule compounds are stable at ambient temperatures for the short duration of shipping.[1][9] The storage temperatures indicated on the vial are for optimal long-term stability. Upon receipt, you should immediately store the compound at the recommended -20°C.[1]

Q5: The vial of **TX-1123** powder appears empty. Is there an issue?

A5: This is common for small quantities of lyophilized powder, which can form a thin, nearly invisible film on the vial walls or bottom.[1][9] Before opening, centrifuge the vial briefly to collect all the powder at the bottom. You can then proceed with dissolving the compound directly in the vial.[2]

Troubleshooting Guides
Issue 1: **TX-1123** powder will not dissolve in DMSO.

Potential Cause	Explanation	Recommended Solution
Hygroscopic DMSO	DMSO readily absorbs moisture from the air, which can reduce its solvating power. [5]	Use a fresh, unopened bottle of anhydrous, high-purity DMSO. Store DMSO properly in a tightly sealed container in a dry environment.[5]
Low Temperature	The dissolution of solids can be slower at lower temperatures.	Gently warm the solution in a 37°C water bath for 5-10 minutes and vortex vigorously. [5][9]
Insufficient Mixing	The compound may not have had enough energy input to fully dissolve.	Sonicate the vial in a water bath for 10-15 minutes or vortex vigorously for 1-2 minutes.[5][9]
Concentration Exceeds Solubility	The intended concentration may be higher than the solubility limit of TX-1123 in DMSO.	Try preparing a more dilute stock solution (e.g., 1 mM or 5 mM).[5]

Issue 2: The **TX-1123** stock solution is cloudy or has visible precipitate after storage.

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Potential Cause	Explanation	Recommended Solution
Precipitation from Freeze-Thaw	Water absorption during thaw cycles can cause the compound to fall out of solution upon re-freezing.[3][7] This is especially true for higher concentration stocks.[10]	Thaw the vial and attempt to redissolve the compound by warming to 37°C and sonicating.[9] For future use, ensure stock solutions are aliquoted to avoid cycles.
Compound Degradation	Long-term storage, especially at improper temperatures or with light exposure, can lead to chemical degradation.	Verify the integrity of the compound using an analytical method like HPLC-MS.[8][11] Discard the stock if significant degradation is confirmed.
Supersaturation	The solution may have been supersaturated, with precipitation occurring over time.	Prepare a fresh, more dilute stock solution. Ensure the compound is fully dissolved before storage.[5]

Issue 3: A precipitate forms when diluting the DMSO stock into aqueous media.

Potential Cause	Explanation	Recommended Solution
Rapid Solvent Exchange	Adding a concentrated DMSO stock directly into a large volume of aqueous buffer causes the compound to "crash out" as it is poorly soluble in the aqueous environment.[12]	Perform a serial dilution of the DMSO stock in pre-warmed (37°C) culture media.[12] Add the compound dropwise while gently vortexing the media.[12]
High Final DMSO Concentration	While DMSO aids initial dissolution, high final concentrations can be toxic to cells and may not prevent precipitation upon significant dilution.[12]	Keep the final DMSO concentration in the culture medium below 0.5%, and ideally below 0.1%.[2][12] This may require making a more dilute intermediate stock solution.
Low Temperature of Media	Adding the compound to cold media can decrease its solubility.	Always use pre-warmed (37°C) cell culture media for dilutions.[12]

Stability Data for TX-1123

The following tables summarize the stability of **TX-1123** under various storage conditions. Purity was assessed by HPLC analysis.

Table 1: Stability of Solid **TX-1123**

Storage Condition	Timepoint	Purity (%)	Notes
-20°C, Dark, Desiccated	12 Months	99.8%	Recommended Condition
-20°C, Dark, Desiccated	24 Months	99.5%	Recommended Condition
-20°C, Dark, Desiccated	36 Months	99.1%	Recommended Condition
4°C, Dark, Desiccated	12 Months	98.2%	Minor degradation observed
25°C, Ambient Light/Humidity	6 Months	91.5%	Significant degradation

Table 2: Stability of 10 mM **TX-1123** in Anhydrous DMSO

Storage Condition	Freeze-Thaw Cycles	Timepoint	Purity (%)	Notes
-80°C	0	6 Months	99.6%	Recommended Condition
-20°C	0	1 Month	99.5%	Recommended Condition
-20°C	0	3 Months	97.9%	Degradation accelerates after 1 month
-20°C	5	1 Month	96.1%	Freeze-thaw cycles increase degradation
4°C	0	1 Month	92.4%	Not recommended for solution storage

Experimental Protocols

Protocol 1: Stability Assessment by HPLC

This protocol outlines a method to assess the purity and identify potential degradation products of **TX-1123**.

- Preparation of Standard: Prepare a fresh 1 mg/mL solution of **TX-1123** reference standard in a 50:50 mixture of acetonitrile and water.

- Preparation of Sample: Dilute the stored **TX-1123** stock solution (solid or DMSO stock) to a final theoretical concentration of 1 mg/mL in the same solvent mixture.

- Chromatographic Conditions:

  - Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 μm).

  - Mobile Phase A: 0.1% Formic Acid in Water.

  - Mobile Phase B: 0.1% Formic Acid in Acetonitrile.

  - Gradient: Start at 10% B, ramp to 95% B over 15 minutes, hold for 2 minutes, return to 10% B and equilibrate for 3 minutes.

  - Flow Rate: 1.0 mL/min.

  - Detection: UV at 254 nm.

  - Injection Volume: 10 μL.

- Analysis: Compare the chromatogram of the stored sample to the reference standard.[11] Calculate purity based on the area of the main peak relative to the total area of all peaks. The appearance of new peaks indicates degradation products.[11]

Protocol 2: Functional Kinase-Z Inhibition Assay

This protocol assesses the biological activity of stored **TX-1123**.
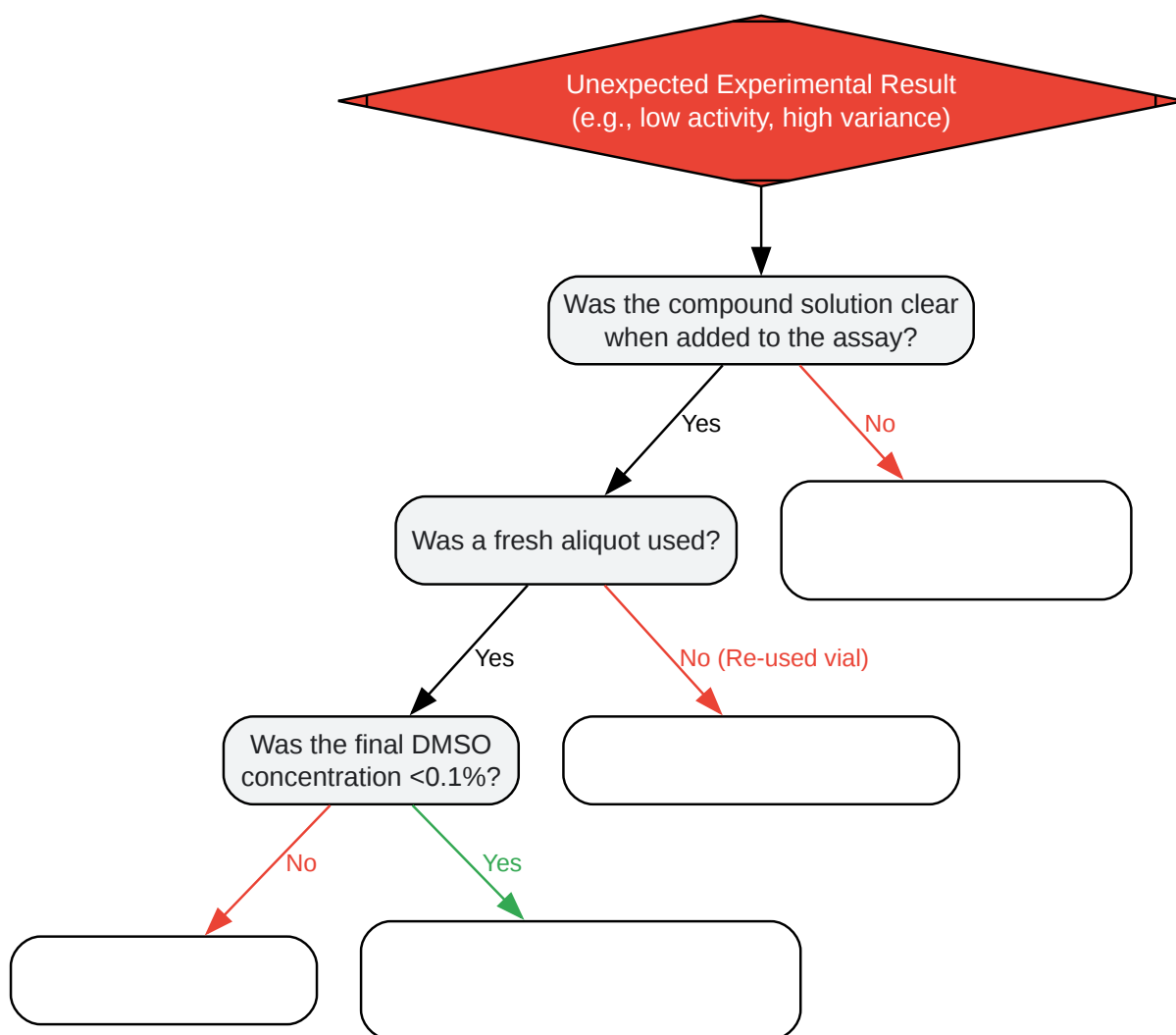
- Prepare Reagents:

- Kinase-Z enzyme in assay buffer.

- Substrate peptide.

- ATP solution.

- **TX-1123** dilutions (from fresh and stored stocks) and DMSO vehicle control.

- Assay Procedure (96-well plate format):

  - Add 5 µL of **TX-1123** dilutions or DMSO control to appropriate wells.

  - Add 20 µL of Kinase-Z enzyme and incubate for 15 minutes at room temperature.

  - Initiate the kinase reaction by adding 25 µL of a substrate/ATP mixture.

  - Incubate for 60 minutes at 37°C.

  - Stop the reaction and detect kinase activity using a suitable method (e.g., luminescence-based ATP detection).

- Analysis: Generate dose-response curves for both fresh and stored **TX-1123** samples. A significant rightward shift in the IC50 curve for the stored sample indicates a loss of potency.
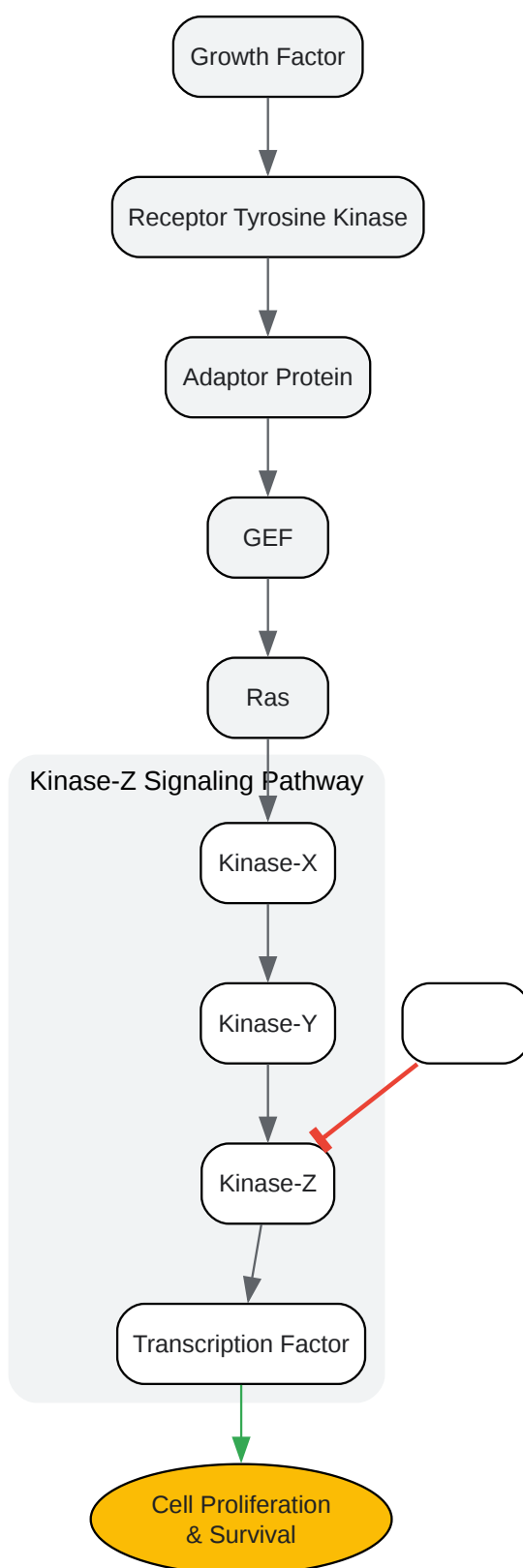
Visualizations

Caption: Recommended workflow for storage and handling of **TX-1123**.

Unexpected Experimental Result
(e.g., low activity, high variance)

Was the compound solution clear when added to the assay?

Yes

No

Was a fresh aliquot used?

Yes

No (Re-used vial)

Was the final DMSO concentration <0.1%?

No

Yes

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Caption: Troubleshooting decision tree for unexpected **TX-1123** results.

Growth Factor

Receptor Tyrosine Kinase

Adaptor Protein

GEF

Ras

Kinase-Z Signaling Pathway

Kinase-X

Kinase-Y

Kinase-Z

Transcription Factor

Cell Proliferation & Survival

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Caption: Hypothetical signaling pathway showing inhibition by **TX-1123**.

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